

Personal protective equipment for handling Histone H4 (2-21)

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Compound of Interest

Compound Name: Histone H4 (2-21)

Cat. No.: B15564338

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Essential Safety and Handling Guide for Histone H4 (2-21)

This guide provides immediate and essential safety and logistical information for the handling of **Histone H4 (2-21)**. The following procedures are based on standard laboratory practices for synthetic peptides and are intended for researchers, scientists, and drug development professionals.

While **Histone H4 (2-21)** is not classified as a hazardous substance, adherence to proper laboratory safety protocols is crucial to ensure personnel safety and maintain experimental integrity.^{[1][2][3]}

Personal Protective Equipment (PPE)

Appropriate personal protective equipment serves as the primary barrier against potential exposure.^[4] The following table summarizes the recommended PPE for handling **Histone H4 (2-21)**.

PPE Category	Item	Specifications & Use
Eye Protection	Safety Goggles	Should be worn to protect against dust particles or splashes.[5][6]
Hand Protection	Chemical-resistant gloves	Nitrile or latex gloves are suitable for preventing skin contact.[6] Change gloves if they become contaminated.
Body Protection	Lab Coat	A standard lab coat should be worn to protect clothing and skin.[6][7]
Respiratory Protection	Dust Mask/Respirator	Recommended when handling the lyophilized powder to avoid inhalation of dust.[6][8] Work in a well-ventilated area.[1]

Operational Plan: Safe Handling and Storage

Proper handling and storage are critical for maintaining the peptide's stability and ensuring the safety of laboratory personnel.[9]

Step-by-Step Handling Procedure:

- Preparation: Before handling, ensure the designated work area is clean and uncluttered.[6]
- Don PPE: Put on all required personal protective equipment, including a lab coat, safety goggles, and gloves.[6]
- Equilibration: Before opening, allow the container of lyophilized peptide to equilibrate to room temperature to prevent moisture uptake.[10][11]
- Weighing: If weighing the lyophilized powder, do so in a designated area, taking care to avoid creating dust.[6]

- Reconstitution: When preparing a solution, add the appropriate solvent slowly and cap the container securely before mixing.[6] Swirl gently to dissolve; avoid vigorous shaking.[12] If necessary, sonication can be used to aid dissolution.
- Aliquoting: For solutions, it is best to create single-use aliquots to avoid repeated freeze-thaw cycles.[9][10][11]
- Clean-up: After handling, wipe down all surfaces and equipment with an appropriate cleaning agent.[9]

Storage:

- Lyophilized Peptide: For long-term storage, keep the lyophilized peptide at -20°C or colder in a tightly sealed container, away from bright light.[10][11]
- Peptide in Solution: Store aliquots at -20°C or colder.[6][11]

Disposal Plan

Dispose of peptide waste in accordance with local, state, and federal regulations.[4] Treat all peptide waste as laboratory chemical waste.[9]

Step-by-Step Disposal Procedure:

- Waste Collection: Place unused peptide, in either solid or solution form, into a clearly labeled waste container designated for chemical waste.[4][6]
- Contaminated Materials: Dispose of contaminated items such as pipette tips, vials, and gloves in a designated hazardous waste container.[4][9]
- Container Sealing: Securely seal the waste container to prevent any leakage.[6]
- Institutional Protocol: Follow your institution's environmental health and safety (EH&S) guidelines for the final disposal of chemical waste.[4] Never pour peptide solutions down the drain.[4][9]

Experimental Workflow: Handling and Disposal

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